

Physicochemical Properties of 9-Oxotridecanoic Acid: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Oxotridecanoic acid

Cat. No.: B15176043

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Oxotridecanoic acid is a keto fatty acid, a class of molecules gaining increasing interest in biomedical research due to their diverse biological activities. Understanding the physicochemical properties of this compound is fundamental for its application in research and drug development, influencing aspects such as formulation, bioavailability, and interaction with biological systems. This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **9-Oxotridecanoic acid**, detailed experimental protocols for their determination, and insights into its potential biological relevance.

Physicochemical Data

While experimental data for **9-Oxotridecanoic acid** is not readily available in the literature, the following table summarizes the predicted and calculated physicochemical properties. These values are based on computational models and data available for structurally similar compounds, such as 10-Oxotridecanoic acid, and serve as a valuable estimation.

Property	Predicted/Calculated Value	Data Source
Molecular Formula	C ₁₃ H ₂₄ O ₃	-
Molecular Weight	228.33 g/mol	PubChem
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Predicted to be sparingly soluble in water, soluble in organic solvents.	General knowledge of fatty acids
pKa	~4.8 - 5.0 (Predicted)	General knowledge of fatty acids
logP	~3.1 (Calculated for 10-Oxotridecanoic acid)	PubChem

Note: The logP value is for the structurally similar 10-Oxotridecanoic acid and serves as an estimate for **9-Oxotridecanoic acid**.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of **9-Oxotridecanoic acid**. These are general protocols applicable to keto fatty acids.

Determination of Melting Point (Capillary Method)

Principle: This method involves heating a small sample of the substance in a capillary tube and observing the temperature at which it melts.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)

- Thermometer
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the **9-Oxotridecanoic acid** sample is dry and in a fine powdered form. If necessary, gently grind the sample using a mortar and pestle.
- **Capillary Tube Filling:** Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the substance. Invert the tube and gently tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- **Apparatus Setup:** Place the filled capillary tube into the heating block of the melting point apparatus.
- **Heating:** Begin heating the block. A rapid heating rate can be used initially to approach the expected melting point. As the temperature nears the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure accurate determination.
- **Observation:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).
- **Reporting:** The melting point is reported as a range of these two temperatures.

Determination of Solubility

Principle: The solubility of a compound in a particular solvent is determined by adding the solute to the solvent in increasing amounts until a saturated solution is formed.

Apparatus:

- Vials or test tubes with closures

- Analytical balance
- Vortex mixer or magnetic stirrer
- Temperature-controlled water bath

Procedure for Aqueous Solubility:

- **Sample Preparation:** Accurately weigh a small amount of **9-Oxotridecanoic acid** (e.g., 1 mg) and place it into a vial.
- **Solvent Addition:** Add a known volume of distilled water (e.g., 1 mL) to the vial.
- **Equilibration:** Tightly cap the vial and place it in a temperature-controlled water bath set to a specific temperature (e.g., 25 °C). Agitate the mixture using a vortex mixer or magnetic stirrer for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed to let any undissolved solid settle. If necessary, centrifuge the sample to aid in phase separation.
- **Analysis:** Carefully withdraw an aliquot of the clear supernatant and analyze the concentration of dissolved **9-Oxotridecanoic acid** using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Mass Spectrometry).
- **Calculation:** The solubility is expressed in units such as mg/mL or mol/L.

Procedure for Solubility in Organic Solvents: The same procedure can be followed using various organic solvents (e.g., ethanol, methanol, DMSO, chloroform) to determine the solubility profile of the compound.

Determination of pKa (Potentiometric Titration)

Principle: The pKa, a measure of the acidity of the carboxylic acid group, can be determined by titrating a solution of the acid with a strong base and monitoring the pH change.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar

Procedure:

- **Solution Preparation:** Prepare a solution of **9-Oxotridecanoic acid** of known concentration in a suitable solvent system (e.g., a mixture of water and a co-solvent like ethanol if the acid is poorly water-soluble).
- **Titration Setup:** Place the beaker containing the acid solution on a magnetic stirrer and immerse the pH electrode.
- **Titration:** Slowly add a standardized solution of a strong base (e.g., NaOH) from the burette in small increments.
- **Data Collection:** Record the pH of the solution after each addition of the base.
- **Data Analysis:** Plot a titration curve of pH versus the volume of base added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

Determination of logP (Shake-Flask Method)

Principle: The partition coefficient (logP) is a measure of the lipophilicity of a compound. The shake-flask method involves partitioning the compound between two immiscible liquids, typically n-octanol and water.

Apparatus:

- Separatory funnel or vials
- Shaker
- Centrifuge

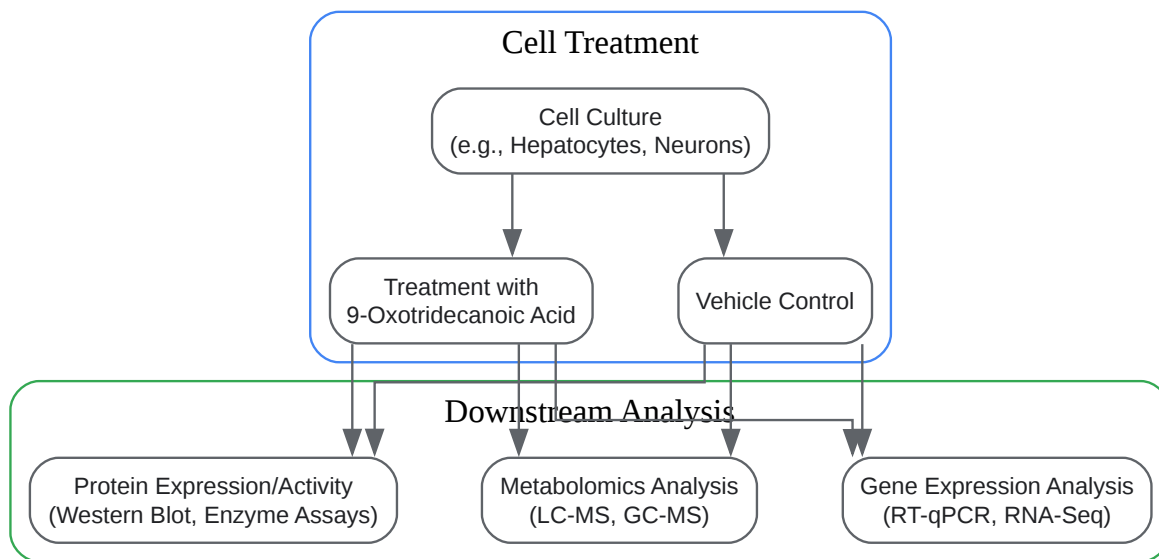
- Analytical instrumentation for concentration determination (e.g., HPLC-UV)

Procedure:

- Solvent Saturation: Pre-saturate n-octanol with water and water with n-octanol by shaking them together and allowing the phases to separate.
- Partitioning: Prepare a solution of **9-Oxotridecanoic acid** in one of the pre-saturated phases (e.g., water). Add a known volume of this solution to a separatory funnel or vial containing a known volume of the other pre-saturated phase (n-octanol).
- Equilibration: Shake the mixture for a sufficient time (e.g., 1-2 hours) to allow the compound to partition between the two phases and reach equilibrium.
- Phase Separation: Allow the two phases to separate completely. Centrifugation may be used to ensure a clean separation.
- Analysis: Determine the concentration of **9-Oxotridecanoic acid** in both the aqueous and n-octanol phases using a suitable analytical method.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of P.

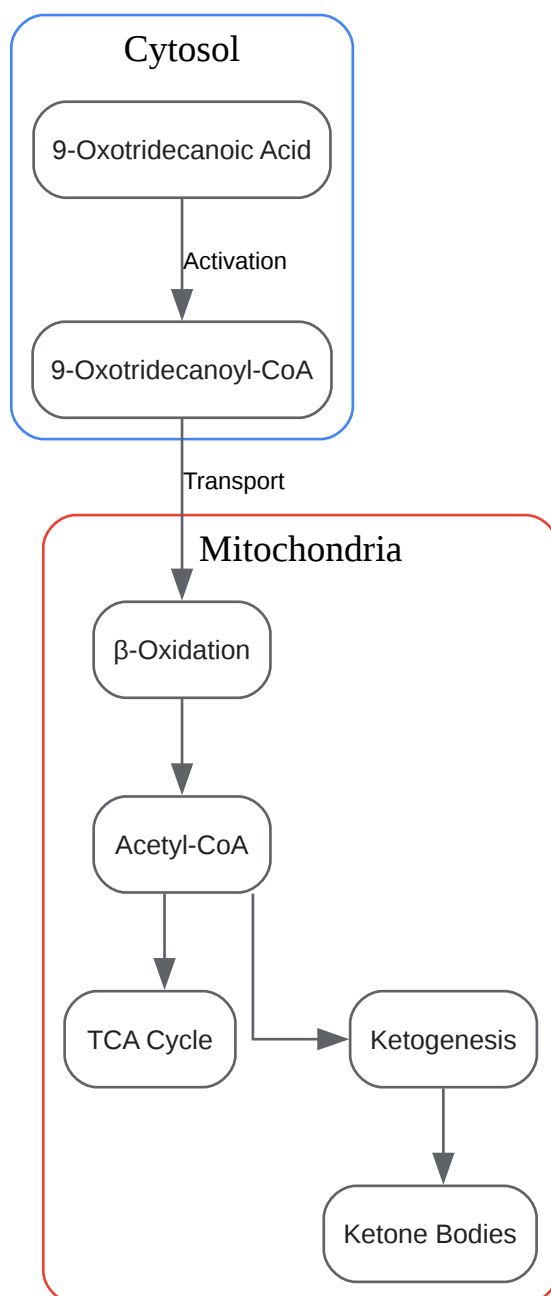
Biological Signaling and Experimental Workflows

While specific signaling pathways directly involving **9-Oxotridecanoic acid** are not well-documented, as a keto fatty acid, it is expected to be involved in fatty acid metabolism. The following diagrams illustrate a general workflow for studying the effects of **9-Oxotridecanoic acid** on cellular metabolism and a simplified representation of fatty acid β -oxidation and ketogenesis.



[Click to download full resolution via product page](#)

Caption: General workflow for investigating the cellular effects of **9-Oxotridecanoic acid**.



[Click to download full resolution via product page](#)

Caption: Simplified pathway of keto fatty acid metabolism.

- To cite this document: BenchChem. [Physicochemical Properties of 9-Oxotridecanoic Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15176043#physicochemical-properties-of-9-oxotridecanoic-acid\]](https://www.benchchem.com/product/b15176043#physicochemical-properties-of-9-oxotridecanoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com